

Lithium Metaborate Dihydrate: A Comprehensive Technical Guide for Advanced Applications

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Compound of Interest

Compound Name: *Lithium metaborate dihydrate*

CAS No.: *15293-74-0*

Cat. No.: *B090802*

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This guide provides an in-depth exploration of **lithium metaborate dihydrate** (CAS No. 15293-74-0), a versatile inorganic salt with significant applications across various scientific disciplines. From its fundamental chemical properties to its critical role in sample preparation for elemental analysis, this document serves as a technical resource for researchers, scientists, and professionals in drug development and material science.

Core Chemical and Physical Properties

Lithium metaborate dihydrate ($\text{LiBO}_2 \cdot 2\text{H}_2\text{O}$) is a white crystalline powder.^[1] It is a hydrated form of lithium metaborate, with a molecular weight of 85.78 g/mol.^{[1][2][3]} This compound is valued for its efficacy as a fluxing agent in the production of specialty glasses and ceramics, where it lowers the melting point of silica.^[1]

Table 1: Key Properties of **Lithium Metaborate Dihydrate**

Property	Value	Source(s)
CAS Number	15293-74-0	[1][2][3][4]
Molecular Formula	LiBO ₂ ·2H ₂ O	[1][2][4]
Molecular Weight	85.78 g/mol	[1][2][3]
Appearance	White crystalline powder	[1]
Melting Point (Anhydrous)	849 °C	[5][6]
Density (Anhydrous)	2.223 g/cm ³	[5]
Solubility in Water	2.57 g/100 mL (20 °C)	[5]

Applications in Research and Development

Lithium metaborate dihydrate's utility spans several high-tech fields:

- Analytical Chemistry:** It is a crucial reagent in sample preparation for techniques like X-ray fluorescence (XRF), atomic absorption spectroscopy (AAS), and inductively coupled plasma (ICP) analysis.[5][7] Its ability to dissolve a wide range of acidic oxides makes it an excellent flux for creating homogeneous glass beads from geological and industrial samples, thereby eliminating matrix effects and improving analytical accuracy.[5][7][8]
- Materials Science:** In the manufacturing of glass and ceramics, it acts as a flux to reduce melting temperatures and enhance the mechanical properties and clarity of the final products.[1]
- Battery Technology:** Due to its lithium content, it is being explored in the development of advanced battery materials.[1]
- Pharmaceutical Applications:** It serves as a stable source of lithium in the synthesis of certain pharmaceutical compounds, particularly those used for mood stabilization.[1]

Experimental Protocol: Sample Preparation for Elemental Analysis via Borate Fusion

The following protocol details the use of lithium metaborate as a flux for the preparation of a solid sample for XRF analysis. This self-validating system ensures complete dissolution and homogeneity, which are critical for accurate results.

Objective: To prepare a homogeneous glass disc from a silicate rock sample for major and trace element analysis by XRF.

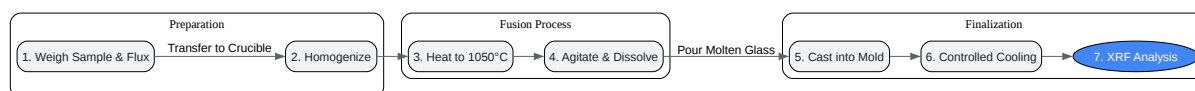
Materials:

- Lithium metaborate (anhydrous is preferred for fusion)
- Sample (e.g., powdered silicate rock), pre-ignited to determine loss on ignition (LOI)
- Platinum-5% gold crucible
- Platinum-5% gold casting dish
- Fusion apparatus (e.g., automated fluxer)
- Vortex mixer
- Precision balance (± 0.0001 g)

Methodology:

- **Sample and Flux Weighing:** Accurately weigh 1.0000 g of the pre-ignited sample powder and 5.0000 g of lithium metaborate flux into a clean, dry weighing boat. The 1:5 sample-to-flux ratio is a common starting point, but may require optimization depending on the sample matrix.
- **Homogenization:** Transfer the weighed sample and flux to the platinum crucible. Thoroughly mix the powders using a vortex mixer for at least 60 seconds to ensure a homogeneous mixture. This step is critical to prevent undissolved sample particles in the final glass bead.
- **Fusion:** Place the crucible into the fusion apparatus. The fusion program should be optimized, but a typical program involves:
 - Heating to 1050 °C over 5 minutes.

- Holding at 1050 °C for 10 minutes with agitation to ensure complete dissolution of the sample.
- Casting: Pour the molten mixture into the pre-heated platinum casting dish.
- Cooling: Allow the disc to cool under controlled conditions to prevent cracking. Many automated systems have a built-in cooling phase.
- Inspection and Analysis: The resulting glass disc should be transparent, homogeneous, and free of cracks or bubbles. It is now ready for XRF analysis.



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Caption: Workflow for sample preparation using lithium metaborate fusion.

Safety and Handling

Lithium metaborate dihydrate is considered hazardous. It can be harmful if swallowed, inhaled, or comes into contact with skin, and it can cause serious eye damage.[9][10]

Precautionary Measures:

- Always handle in a well-ventilated area.[11]
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[9][11]
- Avoid creating dust.[11]
- Store in a cool, dry place in a tightly sealed container.[11][12]

In case of exposure, seek immediate medical attention and refer to the Safety Data Sheet (SDS) for detailed first-aid measures.^[9]^[11]

Conclusion

Lithium metaborate dihydrate is a compound of significant industrial and scientific importance. Its role as a flux in analytical chemistry is particularly noteworthy, enabling accurate and precise elemental analysis of a wide variety of materials. Understanding its properties, applications, and safe handling procedures is essential for any researcher or scientist working with this versatile chemical.

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